

Application Notes and Protocols: Disperse Red 60 in Transfer Printing

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Compound of Interest

Compound Name: Disperse Red 60

Cat. No.: B3428950

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Introduction

Disperse Red 60, an anthraquinone dye, is a high-performance colorant extensively utilized in the textile industry for transfer printing.^[1] Its vibrant reddish-blue hue, coupled with excellent sublimation characteristics, makes it an ideal candidate for coloring synthetic fabrics, particularly polyester.^[1] This document provides detailed application notes and protocols for the use of **Disperse Red 60** in sublimation transfer printing, aimed at providing a comprehensive guide for research and development applications.

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **Disperse Red 60** is crucial for its effective application in transfer printing.

| Property | Value | Reference |
|-------------------------|---|-----------|
| Chemical Name | 1-amino-4-hydroxy-2-phenoxanthracene-9,10-dione | |
| CAS Number | 17418-58-5 | [1] |
| Molecular Formula | C ₂₀ H ₁₃ NO ₄ | |
| Molecular Weight | 331.32 g/mol | |
| Appearance | Red powder | |
| Melting Point | 185 °C | |
| Sublimation Temperature | 180-240 °C | [2] |

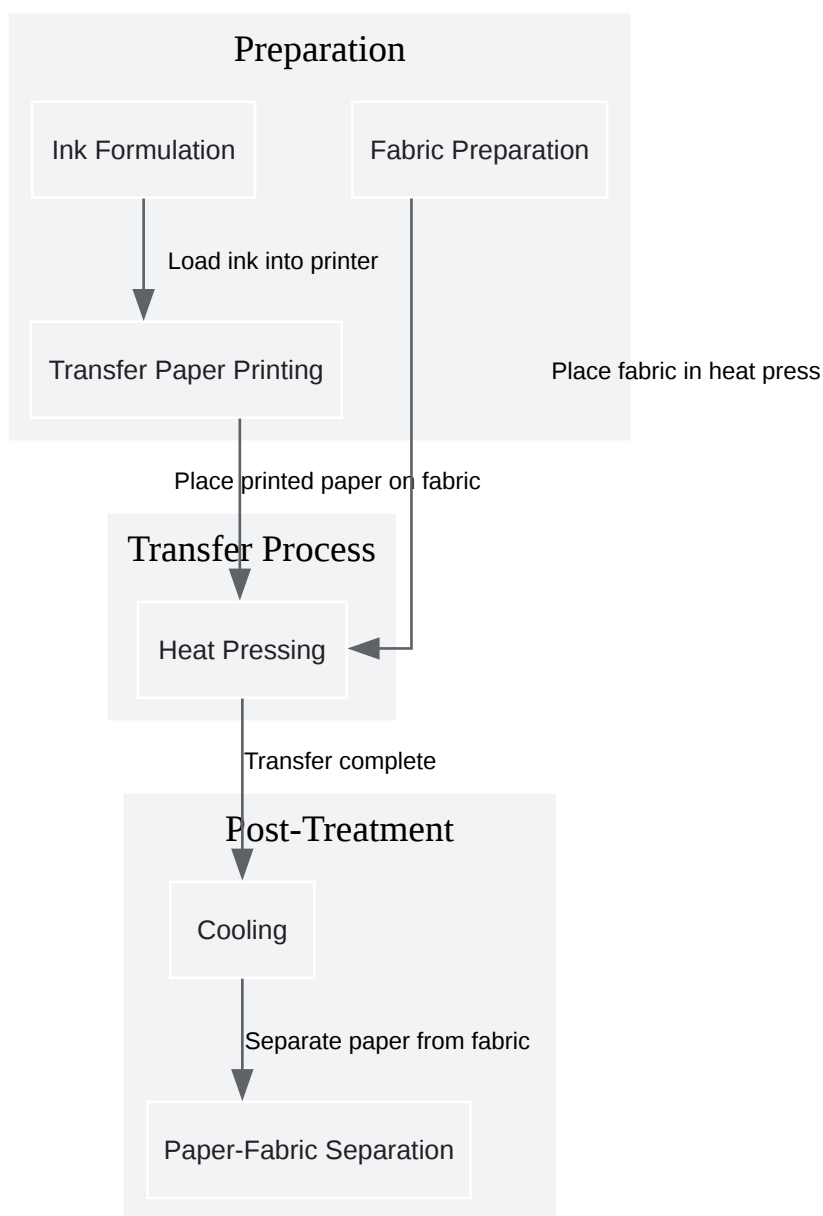
Application in Transfer Printing

Transfer printing, also known as sublimation printing, is a process where a design is printed onto a temporary substrate, typically paper, and then transferred to the final substrate under heat and pressure. **Disperse Red 60** is particularly well-suited for this method due to its ability to sublime, i.e., transition directly from a solid to a gas phase, without passing through a liquid phase.[2]

The gaseous dye molecules then penetrate and diffuse into the amorphous regions of the synthetic fibers, such as polyester. Upon cooling, the dye molecules are trapped within the fiber, resulting in a permanent, high-quality, and vibrant coloration.[3]

Experimental Workflow: Sublimation Transfer Printing

The following diagram illustrates the general workflow for the application of **Disperse Red 60** in a laboratory-scale sublimation transfer printing process.



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Caption: Workflow of the sublimation transfer printing process.

Experimental Protocols

Protocol 1: Sublimation Ink Formulation

This protocol outlines the preparation of a water-based sublimation ink containing **Disperse Red 60**. The exact proportions of the components may require optimization based on the specific printing equipment and desired ink properties.

Materials:

- **Disperse Red 60** powder
- Deionized water
- Dispersing agent (e.g., naphthalene sulfonate condensate)
- Humectant (e.g., glycerol)
- Thickener (optional, to adjust viscosity)
- pH buffer (to maintain pH 4.5-5.5)

Equipment:

- Magnetic stirrer and stir bar
- Beakers
- Micropipettes
- pH meter
- Filtration system (e.g., syringe filter)

Procedure:

- Prepare the Dye Dispersion:
 - In a beaker, add a measured amount of deionized water.
 - While stirring, slowly add the dispersing agent until it is fully dissolved.
 - Gradually add the **Disperse Red 60** powder to the solution. The concentration of the dye can range from 0.5% to 3.0% by mass, depending on the desired color intensity.[\[4\]](#)
 - Continue stirring for a minimum of 60 minutes to ensure a fine and stable dispersion.

- Formulate the Ink:
 - In a separate beaker, prepare the ink vehicle by mixing deionized water with a humectant (e.g., 10-20% glycerol).[4]
 - Slowly add the dye dispersion to the ink vehicle while stirring.
 - If necessary, add a thickener to achieve the desired viscosity for the printing process.
 - Adjust the pH of the ink to a range of 4.5-5.5 using a suitable buffer.[4]
 - Filter the final ink formulation to remove any aggregates before use.

Protocol 2: Sublimation Transfer Printing

This protocol describes the process of transferring the printed design from the transfer paper to a polyester fabric.

Materials:

- Sublimation ink containing **Disperse Red 60**
- Sublimation transfer paper
- Polyester fabric
- Heat-resistant tape

Equipment:

- Inkjet printer compatible with sublimation inks
- Heat press

Procedure:

- Printing on Transfer Paper:
 - Load the prepared sublimation ink into a compatible inkjet printer.

- Print the desired design in a mirror image format onto the coated side of the sublimation transfer paper.
- Allow the printed paper to dry completely.
- Heat Transfer Process:
 - Preheat the heat press to a temperature between 180°C and 230°C.[2] The optimal temperature will depend on the specific fabric and transfer paper being used.
 - Set the desired time, typically between 30 to 60 seconds, and medium pressure.[4]
 - Place the polyester fabric on the lower platen of the heat press. It is recommended to pre-press the fabric for a few seconds to remove any moisture and wrinkles.
 - Position the printed transfer paper with the design facing down onto the polyester fabric and secure it with heat-resistant tape.
 - Close the heat press to apply heat and pressure for the set duration.
- Post-Transfer:
 - Once the time is complete, carefully open the heat press.
 - Immediately peel away the transfer paper from the fabric. The transfer is now complete, and the color is fixed within the fabric.[3]

Quantitative Data

The following tables summarize key quantitative data related to the performance of **Disperse Red 60** in transfer printing.

Table 1: Recommended Heat Press Settings for Polyester

| Parameter | Recommended Range | Notes |
|-------------|--------------------------|---|
| Temperature | 180 - 230 °C | Optimal temperature may vary based on fabric thickness and composition. |
| Time | 10 - 60 seconds | Shorter times for thinner fabrics, longer for thicker materials.[2] |
| Pressure | Medium (e.g., 30-40 psi) | Excessive pressure can cause ink bleed. |

Table 2: Color Fastness Properties of **Disperse Red 60** on Polyester

| Fastness Property | Test Method | Rating (1-5) | Notes |
|------------------------|-------------|--------------|---|
| Light Fastness | ISO 105-B02 | 5-6 | Good to excellent resistance to fading upon light exposure. |
| Washing Fastness | ISO 105-C06 | 4-5 | Very good to excellent resistance to color loss and staining during washing.[5] |
| Rubbing Fastness (Dry) | ISO 105-X12 | 4-5 | Very good to excellent resistance to color transfer when rubbed. |
| Rubbing Fastness (Wet) | ISO 105-X12 | 4 | Good resistance to color transfer when rubbed while wet. |
| Sublimation Fastness | ISO 105-P01 | 4 | Good resistance to color change and staining at elevated temperatures.[6] |

Note: Fastness ratings can vary depending on the depth of shade and the specific processing conditions.

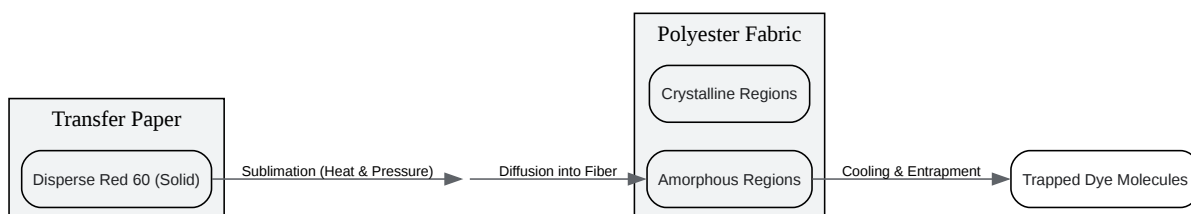
Troubleshooting

Common issues encountered during transfer printing with **Disperse Red 60** and their potential solutions are outlined below.

| Issue | Potential Cause(s) | Recommended Solution(s) |
|-------------------------|---|---|
| Dull or Faded Colors | - Insufficient temperature or time.- Low-quality transfer paper.- Incorrect pressure. | - Increase heat press temperature and/or dwell time.- Use a high-quality sublimation paper.- Adjust pressure to the recommended medium setting. |
| Blurry or Ghosted Image | - Movement of the transfer paper during pressing.- Uneven heating of the heat press. | - Secure the transfer paper firmly with heat-resistant tape.- Ensure the heat press provides uniform temperature distribution. |
| Uneven Color Transfer | - Uneven pressure distribution.- Moisture in the fabric or paper. | - Check the evenness of the heat press platen.- Pre-press the fabric to remove moisture. Ensure transfer paper is completely dry. |
| Ink Bleeding | - Excessive pressure.- Over-saturation of ink on the transfer paper. | - Reduce the pressure on the heat press.- Adjust printer settings to reduce ink laydown. |

Mechanism of Transfer

The transfer printing process with **Disperse Red 60** relies on the principles of sublimation and diffusion. The following diagram illustrates the key steps at a molecular level.



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Caption: Mechanism of dye transfer during sublimation printing.

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